structure-activity relationship of quinoline derivatives.

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Compound of Interest

Compound Name:	*6-Methoxy-4-(morpholin-4-yl)quinoline*
CAS No.:	*2097868-29-4*
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The Quinoline Scaffold in Modern Pharmacotherapeutics: A Comprehensive Guide to Structure-Activity Relationships (SAR)

Introduction: The Privileged Quinoline Scaffold

In medicinal chemistry, a "privileged scaffold" is a core molecular framework capable of providing high-affinity ligands for diverse biological targets. Quinoline (benzo[b]pyridine) is arguably one of the most versatile privileged scaffolds in modern drug discovery[1]. Its planar, bicyclic aromatic structure allows for extensive π-π stacking interactions with biological macromolecules, while the basic nitrogen atom serves as a critical hydrogen bond acceptor and protonation site at physiological pH[2][3].

As a Senior Application Scientist overseeing hit-to-lead optimization, I approach the quinoline core not merely as a static backbone, but as a dynamic electronic system. By systematically altering the electron density and steric bulk at specific positions (primarily C-2, C-4, C-6, and C-7), we can rationally tune the molecule's pharmacodynamic profile to target everything from Plasmodium parasites to human tyrosine kinases[1][3]. This whitepaper dissects the structure-

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activity relationship (SAR) of quinoline derivatives, providing field-proven insights into their antimalarial, anticancer, and antimicrobial applications.

Antimalarial SAR: Targeting the Food Vacuole

The historical success of 4-aminoquinolines (e.g., Chloroquine, Amodiaquine) established the baseline for antimalarial SAR. The primary mechanism of action involves the accumulation of the drug in the acidic food vacuole of the Plasmodium parasite, where it binds to toxic free heme (ferriprotoporphyrin IX) and prevents its biocrystallization into non-toxic hemozoin[3][4].

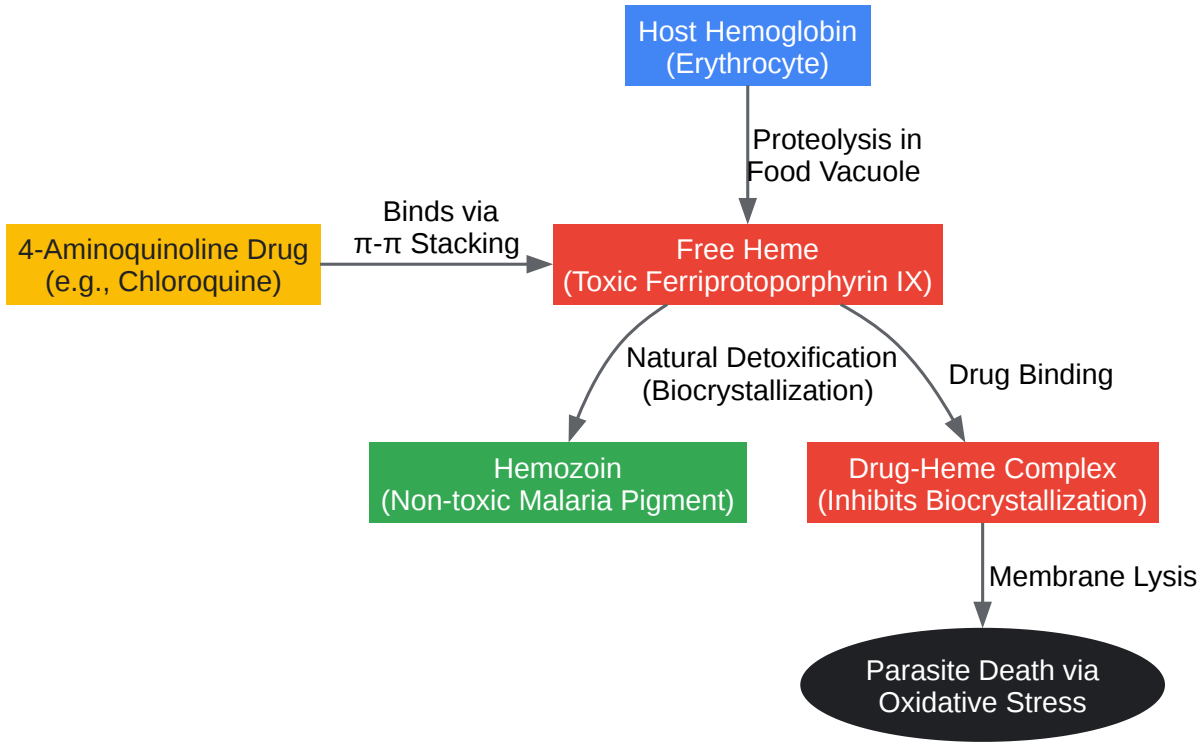
Core SAR Principles for Antimalarial Activity

- The Basic Nitrogen (N-1): The quinoline nitrogen is essential. Its protonation in the acidic environment of the parasite's food vacuole (pH ~4.7) drives the "ion-trapping" mechanism, concentrating the drug up to 1000-fold relative to the extracellular fluid[1][4].

- C-4 Substitution: A basic side chain at the C-4 position (typically an alkylamino group) is critical for optimal activity. The distance between the secondary amine and the terminal tertiary amine dictates the molecule's pKa and its ability to inhibit β-hematin formation[4].

- C-7 Halogenation: The presence of a highly electronegative atom, specifically a chlorine atom at the C-7 position, is universally associated with enhanced antimalarial efficacy[1]. The electron-withdrawing nature of the chlorine atom modulates the electron density of the quinoline ring, strengthening the π-π stacking interaction with the porphyrin ring of heme.

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Mechanism of 4-aminoquinoline derivatives in preventing hemozoin biocrystallization.

Anticancer SAR: Kinase Inhibition and DNA Intercalation

The planar nature of the quinoline ring makes it an excellent DNA intercalator, but modern oncology relies heavily on targeted therapies. Quinoline derivatives have been successfully engineered to act as potent inhibitors of receptor tyrosine kinases (e.g., Lenvatinib, Cabozantinib)[5].

Core SAR Principles for Anticancer Activity

- C-4 and C-2 Substitutions: Introducing bulky, aromatic, or heteroaromatic substituents (such as anilino groups or triazole hybrids) at the C-4 position significantly enhances anticancer

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potency[1][6]. These groups often project into the hydrophobic pockets of kinase active sites, displacing ATP.

- C-6 and C-7 Oxygenation: SAR studies demonstrate that the presence of electron-donating groups, such as hydroxyl (-OH) or methoxy (-OCH3) groups at positions 6 and 7, improves binding affinity to target proteins via hydrogen bonding with hinge-region residues in kinases[1].

- Hybridization: Conjugating the quinoline core with other pharmacophores (e.g., pyrazoles or metronidazoles) creates multi-target-directed ligands (MTDLs) capable of overcoming drug resistance mechanisms like P-glycoprotein (P-gp) efflux[7][8].

Antimicrobial SAR: The Fluoroquinolone Paradigm

The evolution of quinolines into broad-spectrum antibacterial agents is best exemplified by the fluoroquinolones (e.g., Moxifloxacin)[7]. These compounds target bacterial DNA gyrase and topoisomerase IV, enzymes critical for DNA replication.

Core SAR Principles for Antibacterial Activity

- C-6 Fluorination: The introduction of a fluorine atom at C-6 was a watershed moment in medicinal chemistry. It dramatically increases lipophilicity, facilitating bacterial cell wall penetration, and enhances the binding affinity to the DNA-gyrase complex[1].

- C-7 Basic Appendages: Substitution at C-7 with nitrogen-containing heterocycles (like piperazine or pyrrolidine) broadens the spectrum of activity, particularly against Gram-negative bacteria, and improves pharmacokinetic properties[3].

- N-1 Alkylation: Small alkyl or cycloalkyl groups (e.g., cyclopropyl) at the N-1 position are essential for optimal antibacterial potency.

Experimental Workflows & Methodologies

To validate these SAR hypotheses, a rigorous, self-validating experimental workflow is required. Below is a standardized protocol for the synthesis and biological evaluation of novel quinoline derivatives.

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Step-by-Step Methodology: Synthesis & In Vitro Screening

Phase 1: Chemical Synthesis (General Povarov Reaction Approach)

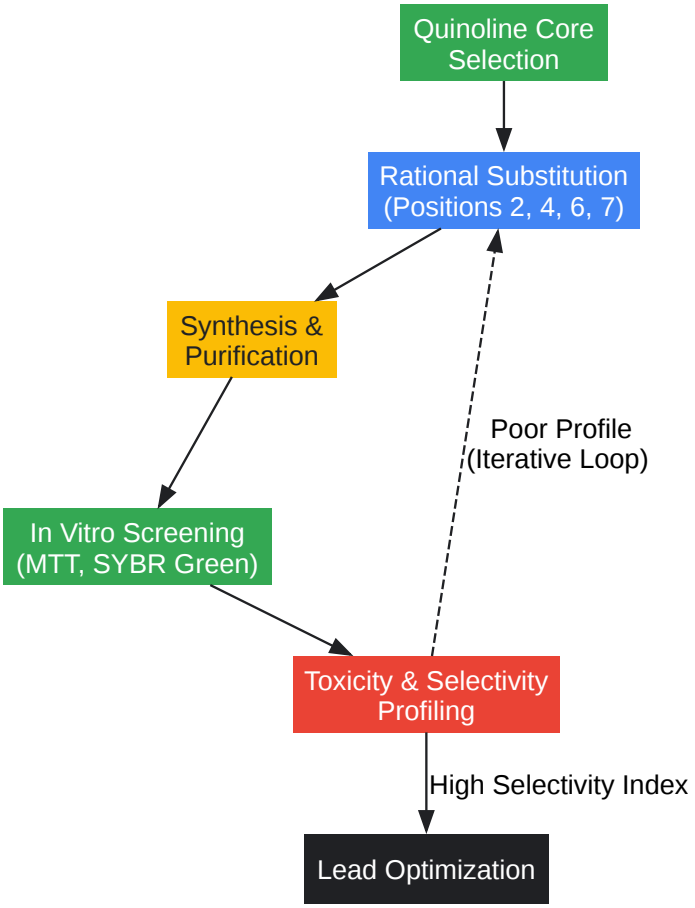
- Reagent Preparation: Dissolve the selected aniline derivative (1.0 eq) and the appropriate aldehyde (1.0 eq) in anhydrous acetonitrile.
- Catalysis: Add a Lewis acid catalyst (e.g., Sc(OTf)3, 10 mol%) to facilitate the multi-component reaction[2].
- Cyclization: Introduce the dienophile (e.g., an electron-rich alkene) dropwise. Stir the reaction mixture at room temperature or under reflux (depending on steric hindrance) for 4-12 hours.
- Purification: Quench the reaction with saturated NaHCO3. Extract with ethyl acetate, dry over anhydrous Na2SO4, and concentrate in vacuo. Purify the crude product via flash column chromatography (silica gel, Hexane/EtOAc gradient).
- Characterization: Confirm the structure and purity (>95%) using 1H-NMR, 13C-NMR, and High-Resolution Mass Spectrometry (HRMS)[9].

Phase 2: Biological Evaluation (Antimalarial SYBR Green I Assay)

- Parasite Culture: Maintain Plasmodium falciparum (e.g., chloroquine-sensitive 3D7 strain) in human erythrocytes at 2-4% hematocrit in RPMI 1640 medium.
- Drug Treatment: Seed parasites into 96-well plates. Add the synthesized quinoline derivatives in serial dilutions (e.g., 1000 nM to 1 nM). Include Chloroquine as a positive control and DMSO as a negative control.
- Incubation: Incubate the plates for 72 hours at 37°C under a hypoxic gas mixture (5% O2, 5% CO2, 90% N2).
- Fluorescence Measurement: Lyse the red blood cells and add SYBR Green I dye (which intercalates into parasitic DNA). Measure fluorescence (Ex: 485 nm, Em: 530 nm) to quantify parasite proliferation[10].

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- Data Analysis: Calculate IC50 values using non-linear regression analysis.



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Iterative SAR optimization workflow for quinoline-based drug discovery.

Quantitative SAR Summary

To facilitate rapid comparison, the following table synthesizes the empirical data regarding specific quinoline substitutions and their corresponding pharmacological outcomes.

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Substitution Position	Functional Group Added	Primary Target / Disease State	Pharmacological Effect / Causality
N-1	Cyclopropyl / Ethyl	Antibacterial (DNA Gyrase)	Enhances cell penetration and enzyme binding affinity.
C-4	Alkylamino chain	Antimalarial (Hemozoin)	Dictates pKa; essential for accumulation in the acidic food vacuole[4].
C-4	Anilino / Triazole	Anticancer (Kinases)	Projects into hydrophobic kinase pockets, displacing ATP[1][6].
C-6	Fluorine (-F)	Antibacterial / Antileishmanial	Increases lipophilicity and metabolic stability; enhances target affinity[1][5].
C-7	Chlorine (-Cl)	Antimalarial (Hemozoin)	Electron-withdrawing effect strengthens π-π stacking with heme[1].
C-7	Methoxy (-OCH3)	Anticancer (Kinases)	Acts as a hydrogen bond acceptor for hinge-region kinase residues[1].

Conclusion

The quinoline scaffold remains a cornerstone of medicinal chemistry. By strictly adhering to rational SAR principles—modulating electron density via halogenation, tuning pKa via basic side chains, and designing steric bulk to fit specific enzymatic pockets—researchers can continue to exploit this privileged structure. The future of quinoline derivatives lies in

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hybridization strategies and the development of multi-target-directed ligands to combat emerging antimicrobial resistance and complex oncological pathways.

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